

3,4-Diethoxybenzoic Acid: Uncharted Territory in Agrochemical Formulations

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Compound of Interest

Compound Name: 3,4-Diethoxybenzoic acid

Cat. No.: B181347

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Despite a comprehensive review of scientific literature and patent databases, there is currently no documented use of **3,4-Diethoxybenzoic acid** in the formulation of agrochemicals. Researchers, scientists, and drug development professionals should be aware that its application as an active ingredient, safener, or other formulation component in pesticides or herbicides is not established.

The closely related compound, 3,4-Dimethoxybenzoic acid (also known as veratric acid), has been identified in the chemical literature as a versatile intermediate in the synthesis of a variety of molecules, including those for the pharmaceutical and agrochemical industries.^{[1][2]} However, its role is confined to that of a building block in the creation of more complex active ingredients, rather than being a component in a final agrochemical product.^{[3][4]}

This lack of data means that no specific application notes, experimental protocols, or quantitative data on the efficacy or utility of **3,4-Diethoxybenzoic acid** in agrochemicals can be provided. Furthermore, without a known biological activity or mode of action in plants, no signaling pathways or experimental workflows can be visualized.

3,4-Dimethoxybenzoic Acid: A Precursor Molecule

For researchers interested in the broader context of benzoic acid derivatives in agrochemical development, it is pertinent to understand the role of 3,4-Dimethoxybenzoic acid. This compound serves as a starting material for the synthesis of more complex molecules that may have agrochemical properties.^{[1][2]} The synthesis process typically involves the chemical

modification of the carboxylic acid group or the aromatic ring to produce novel compounds with desired herbicidal or pesticidal activity.

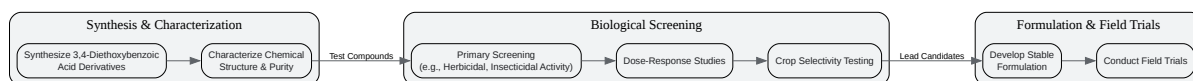
Physicochemical Properties of 3,4-Dimethoxybenzoic Acid

For reference, the key physicochemical properties of 3,4-Dimethoxybenzoic acid are summarized in the table below. This information is relevant for its handling and use as a chemical intermediate in a laboratory or industrial setting.

Property	Value
Synonyms	Veratric acid
CAS Number	93-07-2
Molecular Formula	C ₉ H ₁₀ O ₄
Molecular Weight	182.17 g/mol
Appearance	White to pale yellow powder
Melting Point	179-182 °C

Future Research Directions

The absence of **3,4-Diethoxybenzoic acid** in current agrochemical literature does not preclude its potential future use. Researchers exploring novel agrochemical scaffolds could investigate the synthesis and biological activity of derivatives of **3,4-Diethoxybenzoic acid**. A logical workflow for such an investigation is outlined below.



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A logical workflow for the discovery and development of novel agrochemicals.

In conclusion, **3,4-Diethoxybenzoic acid** is not a recognized component in agrochemical formulations. Its close analog, 3,4-Dimethoxybenzoic acid, is utilized as a chemical intermediate for the synthesis of other compounds. Future research may explore the potential of **3,4-Diethoxybenzoic acid** derivatives as new active ingredients in the agricultural sector.

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